

# Biotin-PEG1-NH2: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Biotin-PEG1-NH2

Cat. No.: B11825813

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of **Biotin-PEG1-NH2**, a heterobifunctional linker widely utilized in biomedical research and drug development. This document details its molecular characteristics, outlines key experimental protocols, and presents a logical workflow for its application in bioconjugation. It is intended for researchers, scientists, and professionals in the fields of biochemistry, molecular biology, and drug discovery.

## Core Molecular Data

**Biotin-PEG1-NH2**, also known as Biotin-PEG1-Amine, is a versatile molecule that incorporates a biotin moiety for high-affinity binding to streptavidin and avidin, a single polyethylene glycol (PEG) spacer to enhance solubility and reduce steric hindrance, and a primary amine group for covalent conjugation to various functional groups.<sup>[1][2]</sup>

Property	Value	Reference
Molecular Formula	C14H26N4O3S	[1]
Molecular Weight	330.45 g/mol	[1][3][4]
Purity	≥95%	[1]
Synonyms	Biotin-PEG1-Amine, (+)- BIOTIN-PEG1-CH2CH2NH2	[1]
CAS Number	811442-85-0	[1]

## Applications in Research and Development

**Biotin-PEG1-NH2** is a valuable tool in a variety of applications, including:

- Medical Research: Used in the study of ligands and for polypeptide synthesis support.[1][2]
- Drug Delivery and Nanotechnology: Employed in drug-release systems and the development of new nanomaterials.[1][2]
- Antibody-Drug Conjugates (ADCs): Serves as a cleavable linker in the synthesis of ADCs.[3][4][5]
- Immunoassays: Utilized for labeling antibodies and other proteins for detection in assays such as ELISA.
- Surface Functionalization: Enables the immobilization of biomolecules on various surfaces for biosensor development and other applications.

## Experimental Protocols

The primary amine group of **Biotin-PEG1-NH2** allows for its conjugation to molecules containing amine-reactive functional groups, most commonly N-hydroxysuccinimide (NHS) esters.

## General Protocol for Protein Biotinylation using an NHS-Ester Crosslinker

This protocol outlines the general steps for conjugating **Biotin-PEG1-NH2** to a protein that has been activated with an NHS-ester crosslinker.

### Materials:

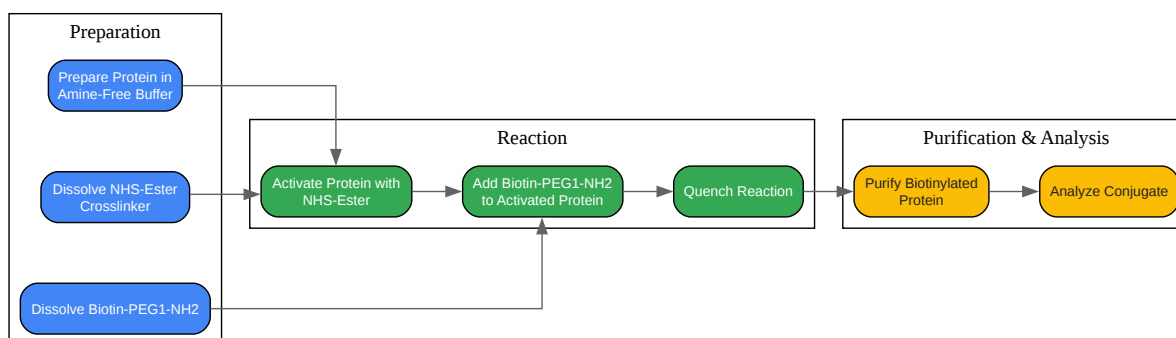
- Protein of interest
- Amine-free buffer (e.g., Phosphate Buffered Saline (PBS), pH 7.2-8.0)
- NHS-ester crosslinker (e.g., Sulfo-NHS)
- **Biotin-PEG1-NH2**
- Quenching buffer (e.g., 1 M Tris-HCl, pH 7.5)
- Desalting column or dialysis equipment for purification

### Methodology:

- **Protein Preparation:** Dissolve the protein in an amine-free buffer to a concentration of 1-10 mg/mL. If the protein is in a buffer containing primary amines (e.g., Tris), a buffer exchange must be performed.
- **Crosslinker Activation:** Immediately before use, prepare a solution of the NHS-ester crosslinker in a suitable solvent (e.g., DMSO for NHS esters, or water for Sulfo-NHS esters).
- **Biotin-PEG1-NH2 Preparation:** Dissolve **Biotin-PEG1-NH2** in the reaction buffer.
- **Conjugation Reaction:**
  - Add the NHS-ester solution to the protein solution. The molar excess of the crosslinker will depend on the protein and desired degree of labeling.
  - Incubate the reaction at room temperature for 30-60 minutes or on ice for 2 hours.

- Add **Biotin-PEG1-NH2** to the reaction mixture. The optimal molar ratio of **Biotin-PEG1-NH2** to the protein needs to be determined empirically.
- Continue the incubation for an additional 30-60 minutes at room temperature or 2 hours on ice.
- Quenching: Add quenching buffer to the reaction mixture to stop the reaction by consuming any unreacted NHS-ester. Incubate for 15-30 minutes at room temperature.
- Purification: Remove excess, unreacted **Biotin-PEG1-NH2** and byproducts using a desalting column or through dialysis against an appropriate buffer.

## Workflow for Biotinylating a Target Protein



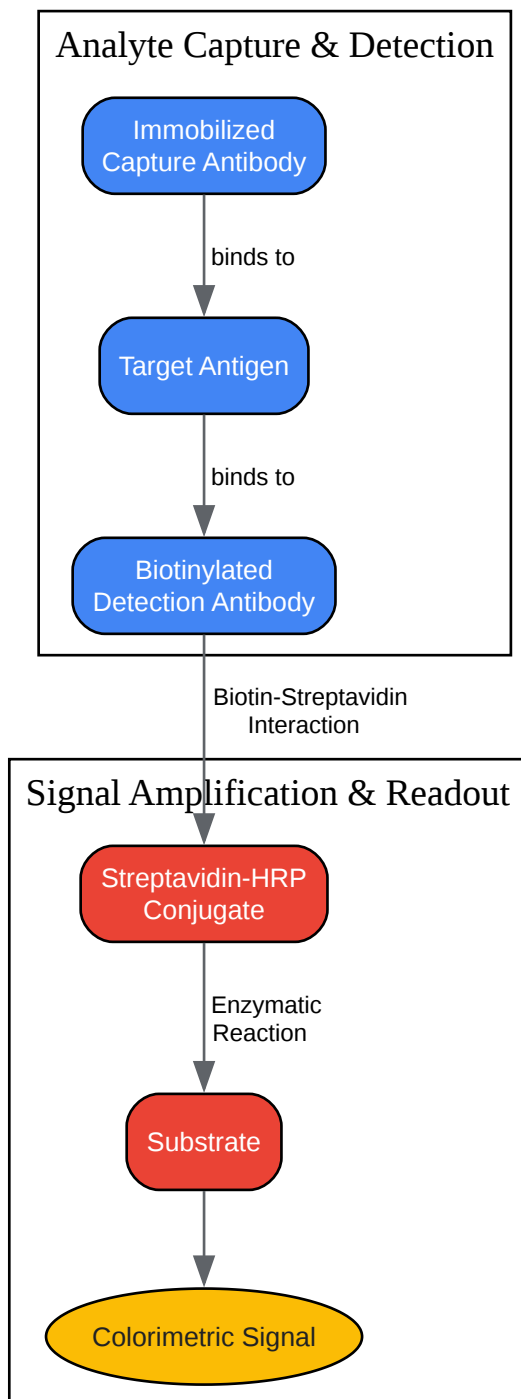
[Click to download full resolution via product page](#)

Caption: A logical workflow for the biotinylation of a target protein using **Biotin-PEG1-NH2** and an NHS-ester crosslinker.

## Signaling Pathway Context: Application in Immunoassays

While **Biotin-PEG1-NH2** is not directly involved in intracellular signaling, its application is crucial for the detection of signaling molecules in immunoassays like ELISA. The biotin tag allows for signal amplification through the high-affinity interaction with streptavidin conjugated to a reporter enzyme.

## Simplified ELISA Detection Pathway



[Click to download full resolution via product page](#)

Caption: Simplified pathway illustrating the role of biotinylation in signal amplification during a sandwich ELISA.

## Storage and Handling

For long-term stability, **Biotin-PEG1-NH2** should be stored at -5°C in a dry environment and protected from sunlight.<sup>[1][2]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. info.gbiosciences.com [info.gbiosciences.com]
- 3. dianova.com [dianova.com]
- 4. Biotin-PEG1-NH2 | CAS#:811442-85-0 | Chemsrce [chemsrc.com]
- 5. Biotin-PEG1-NH2 | ADC Linker | MCE [medchemexpress.cn]
- To cite this document: BenchChem. [Biotin-PEG1-NH2: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11825813#biotin-peg1-nh2-molecular-weight-and-formula]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)